

Sprodiamide: A Technical Overview of a Dysprosium-Based MRI Contrast Agent

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sprodiamide*

CAS No.: *167165-71-1*

Cat. No.: *B15622231*

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Introduction

Sprodiamide is a paramagnetic contrast agent developed for magnetic resonance imaging (MRI). It belongs to the class of dysprosium-based contrast agents, which are known for their strong effects on the transverse relaxation time (T2) of water protons, leading to a decrease in signal intensity on T2-weighted images. This characteristic positions **Sprodiamide** as a negative or T2 contrast agent. Although investigated for its potential in applications such as myocardial and brain perfusion imaging, **Sprodiamide** was never approved for human or veterinary use[1]. This technical guide provides a comprehensive overview of **Sprodiamide**, including its chemical identity, mechanism of action, and, where specific data is limited, insights from related dysprosium-based contrast agents.

Core Data

Property	Value	Reference
IUPAC Name	dysprosium(III) 5,8-bis(carboxylatomethyl)-11-(2-(methylamino)-2-oxoethyl)-3-oxo-2,5,8,11-tetraazatridecan-13-oate	
CAS Number	128470-17-7	
Chemical Formula	C ₁₆ H ₂₆ DyN ₅ O ₈	
Molecular Weight	578.91 g/mol	
Class	Dysprosium-based MRI Contrast Agent (T2/Negative)	[1][2]

Mechanism of Action

The contrast-enhancing properties of **Sprodiamide** are derived from the paramagnetic nature of the dysprosium(III) ion (Dy³⁺). Like other lanthanide ions, Dy³⁺ possesses unpaired electrons that create a large magnetic moment. When placed in the strong magnetic field of an MRI scanner, these magnetic moments induce significant local magnetic field inhomogeneities in the surrounding tissues.

This heterogeneity primarily affects the transverse relaxation time (T2) of nearby water protons. The rapid dephasing of the proton spins leads to a significant shortening of T2, resulting in a loss of signal intensity on T2-weighted MR images. This effect is the basis for its function as a "negative" contrast agent, where tissues accumulating **Sprodiamide** appear darker. Due to its strong effect on T2 relaxation, **Sprodiamide** and other dysprosium-based agents are particularly suited for applications where a decrease in signal is desirable for highlighting specific physiological processes, such as perfusion imaging.[1][2][3]

The efficiency of a contrast agent is quantified by its relaxivity (r1 and r2), which is the change in the relaxation rate of water protons per unit concentration of the contrast agent. For T2 contrast agents like **Sprodiamide**, a high r2 relaxivity is the key characteristic. While specific relaxivity values for **Sprodiamide** are not readily available in the reviewed literature, other

dysprosium-based contrast agents have demonstrated high r_2/r_1 ratios, which is indicative of a potent T2 agent.[3][4]

Experimental Protocols

Due to the limited public information and lack of clinical approval for **Sprodiamide**, specific, validated experimental protocols are not available. However, a general protocol for preclinical evaluation of a T2 contrast agent in an animal model can be outlined.

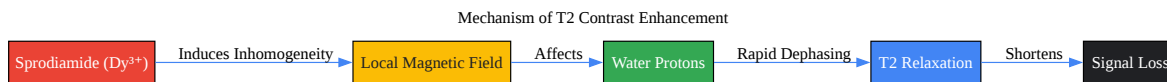
In Vitro Relaxivity Measurement

- **Preparation of Phantoms:** Prepare a series of phantoms (e.g., in saline or plasma) with varying concentrations of the dysprosium-based contrast agent.
- **MRI Acquisition:** Acquire T1 and T2 relaxation time maps of the phantoms using a clinical or preclinical MRI scanner at the desired field strength (e.g., 1.5T, 3T).
- **Data Analysis:** Plot the inverse of the T1 and T2 relaxation times (R_1 and R_2 , in s^{-1}) against the concentration of the contrast agent (in mM). The slope of the resulting linear fit will yield the r_1 and r_2 relaxivities (in $mM^{-1}s^{-1}$), respectively.[5]

In Vivo Preclinical Imaging (e.g., Tumor Model)

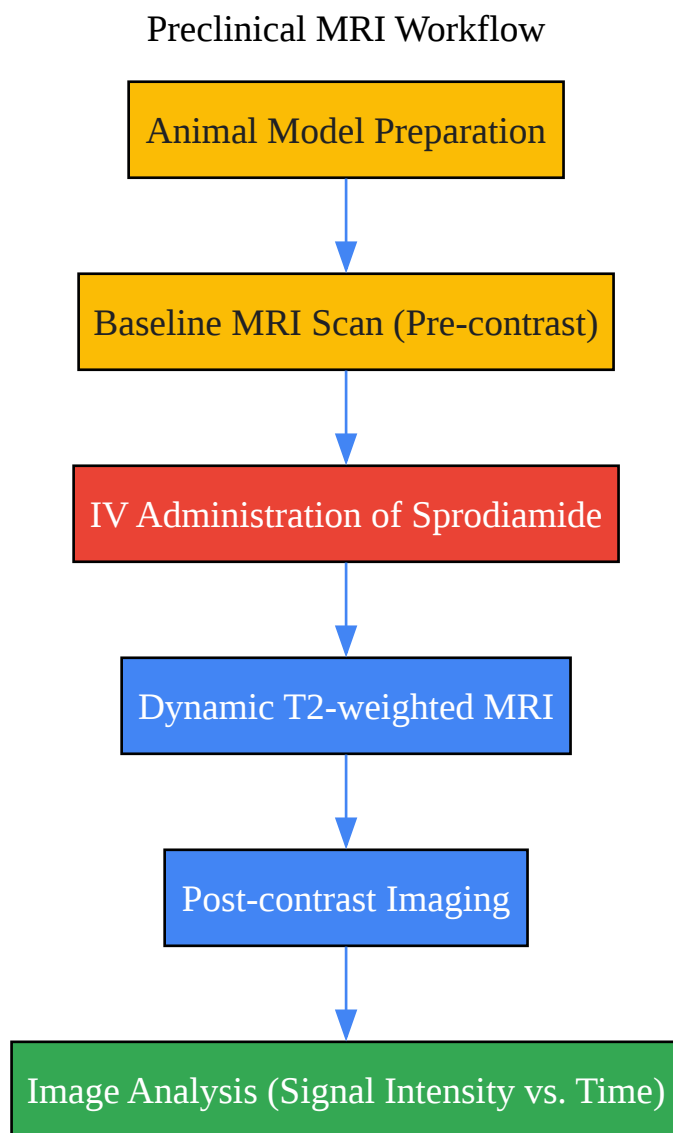
- **Animal Model:** Utilize a relevant animal model (e.g., a mouse with a xenograft tumor).
- **Baseline Imaging:** Acquire pre-contrast T2-weighted and/or T2*-weighted MR images of the region of interest.
- **Contrast Agent Administration:** Administer the dysprosium-based contrast agent intravenously (IV) via a tail vein catheter at a predetermined dose.
- **Dynamic and Post-Contrast Imaging:** Acquire a series of T2-weighted or T2*-weighted images dynamically during and after the injection to observe the perfusion and accumulation of the agent in the tissue of interest.
- **Data Analysis:** Analyze the signal intensity changes over time in the region of interest (e.g., tumor vs. surrounding healthy tissue) to assess the pharmacokinetics and contrast enhancement profile of the agent.

Visualizations



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Caption: Mechanism of **Sprodiamide** as a T2 contrast agent.



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- To cite this document: BenchChem. [Sprodiamide: A Technical Overview of a Dysprosium-Based MRI Contrast Agent]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15622231/docs#sprodiamide-a-technical-overview-of-a-dysprosium-based-mri-contrast-agent>]

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